

RBN012759: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: RBN012759

Cat. No.: B15605595

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An In-depth Overview of a Potent and Selective PARP14 Inhibitor

RBN012759 is a potent, selective, and orally active inhibitor of Poly(ADP-ribose) polymerase 14 (PARP14).[1][2] This technical guide provides a comprehensive overview of **RBN012759**, including its mechanism of action, key experimental data, detailed protocols for its use in research, and supplier information for procurement.

Mechanism of Action

RBN012759 exerts its effects by selectively inhibiting the catalytic activity of PARP14, a member of the mono-ADP-ribosyltransferase (mART) subfamily of PARPs.[3] PARP14 has been implicated in promoting pro-tumor macrophage polarization and suppressing anti-tumor inflammatory responses through its modulation of interleukin-4 (IL-4) and interferon-γ (IFN-γ) signaling pathways.[3][4][5] By inhibiting PARP14, **RBN012759** can reverse the IL-4-driven pro-tumor gene expression in macrophages and induce an inflammatory mRNA signature, similar to that observed with immune checkpoint inhibitor therapy.[3][4][5] This suggests a potential role for PARP14 inhibitors like **RBN012759** in cancer immunotherapy by reducing immunosuppression within the tumor microenvironment.[3][4]

Supplier and Purchasing Information

RBN012759 is available from several chemical suppliers for research purposes. The following table summarizes some of the key suppliers and their respective product information.

Supplier	Catalog Number	Purity	Available Quantities
MedchemExpress	HY-136979	>98%	5mg and other quantities
Cayman Chemical	RBN-012759	≥98%	5 mg, 10 mg, 25 mg
Selleck Chemicals	S9695	>99%	5mg, 10mg, 50mg, 100mg
TargetMol	T6A1E	>98%	1mg, 5mg, 10mg, 25mg, 50mg, 100mg
MedKoo Biosciences	207164	>98%	1mg, 5mg, 10mg, 25mg, 50mg, 100mg

Quantitative Data

The following tables summarize key quantitative data for **RBN012759** based on available research.

Table 1: In Vitro Potency and Selectivity

Target	Assay Type	IC50	Selectivity	Reference
Human PARP14	Biochemical	<3 nM	>300-fold vs. other PARP family members	[4][5][6]
Mouse PARP14	Biochemical	5 nM	>300-fold vs. other PARP family members	[6]
PARP1-4, -5a, -5b, -6-12, -15, and -16	Biochemical	1->100 μ M		

Table 2: In Vivo Pharmacokinetics in Mice

Parameter	Value	Dosing	Reference
Oral Bioavailability	30%	100 mg/kg p.o.	[1]
Plasma Half-life (t _{1/2})	0.4 hours	100 mg/kg p.o.	[1]
Clearance	54 mL/min/kg	100 mg/kg p.o.	[1]
Volume of Distribution (V _{ss})	1.4 L/kg	100 mg/kg p.o.	[1]
Tolerability	Well-tolerated	Up to 500 mg/kg BID	[1][7]

Experimental Protocols

Detailed methodologies for key experiments involving **RBN012759** are provided below. These protocols are based on information from supplier datasheets and published research.

Macrophage Polarization Assay

This protocol describes how to assess the effect of **RBN012759** on macrophage polarization.

1. Isolation and Differentiation of Human Monocytes:

- Isolate peripheral blood mononuclear cells (PBMCs) from healthy donor blood using density gradient centrifugation.
- Isolate monocytes from PBMCs by plastic adherence or using a monocyte isolation kit.
- Differentiate monocytes into macrophages by culturing them in RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS) and 50 ng/mL of M-CSF for 6-7 days.

2. Macrophage Polarization:

- After differentiation, polarize the macrophages towards an M2 (pro-tumor) phenotype by treating them with 20 ng/mL of IL-4 for 24-48 hours.
- To test the effect of **RBN012759**, pre-incubate the macrophages with the desired concentrations of **RBN012759** (e.g., 0.1, 1, 10 μ M) for 1-2 hours before adding IL-4.

3. Analysis of Macrophage Polarization Markers:

- Quantitative PCR (qPCR): Isolate RNA from the treated macrophages and perform qPCR to analyze the expression of M2 markers (e.g., CD206, Arg1) and M1 markers (e.g., iNOS, TNF- α).
- Flow Cytometry: Stain the cells with fluorescently labeled antibodies against M1 and M2 surface markers (e.g., CD86 for M1, CD206 for M2) and analyze by flow cytometry.
- ELISA: Collect the culture supernatant and measure the secretion of M1 and M2 cytokines (e.g., IL-10 for M2, IL-12 for M1) using ELISA kits.

Tumor Explant Culture Assay

This protocol outlines a method to evaluate the effect of **RBN012759** on the tumor microenvironment of patient-derived tumor explants.

1. Tumor Tissue Preparation:

- Obtain fresh tumor tissue from surgical resections.

- Place the tissue in a sterile dish with culture medium (e.g., DMEM with 10% FBS and antibiotics).
- Carefully dissect the tumor into small fragments (approximately 1-2 mm³).

2. Explant Culture and Treatment:

- Place the tumor fragments on a supportive matrix (e.g., gelatin sponge) in a 6-well plate.
- Add culture medium to the wells, ensuring the tissue is at the air-liquid interface.
- Treat the explants with **RBN012759** at various concentrations (e.g., 1 μM) for a specified duration (e.g., 24-72 hours).

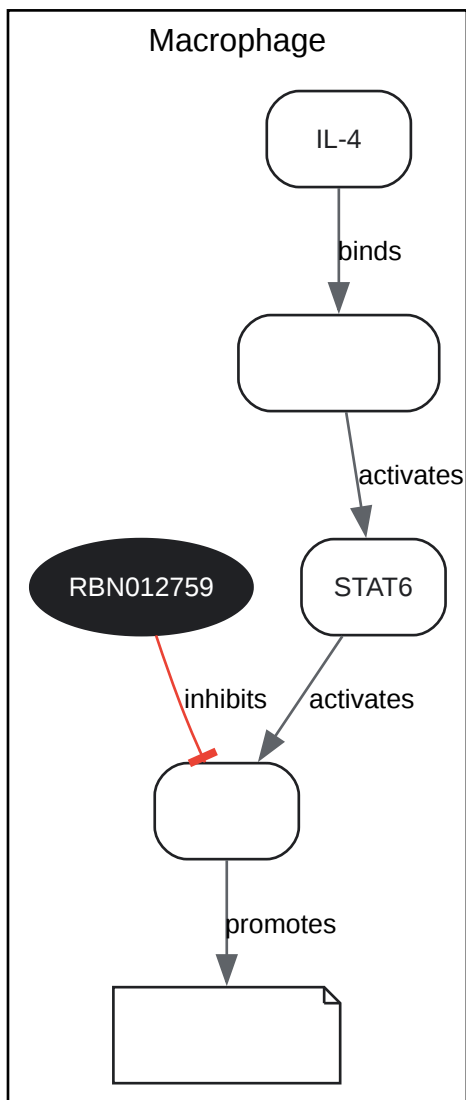
3. Analysis of Treatment Effects:

- Immunohistochemistry (IHC): Fix and paraffin-embed the tumor explants. Perform IHC staining for markers of immune cell infiltration (e.g., CD4, CD8), macrophage polarization (e.g., CD163 for M2), and apoptosis (e.g., cleaved caspase-3).
- RNA Sequencing/qPCR: Isolate RNA from the explants to analyze changes in gene expression profiles related to inflammation and immune responses.
- Cytokine Analysis: Collect the culture supernatant and measure the levels of secreted cytokines and chemokines using a multiplex immunoassay.

Signaling Pathway and Experimental Workflow Diagrams

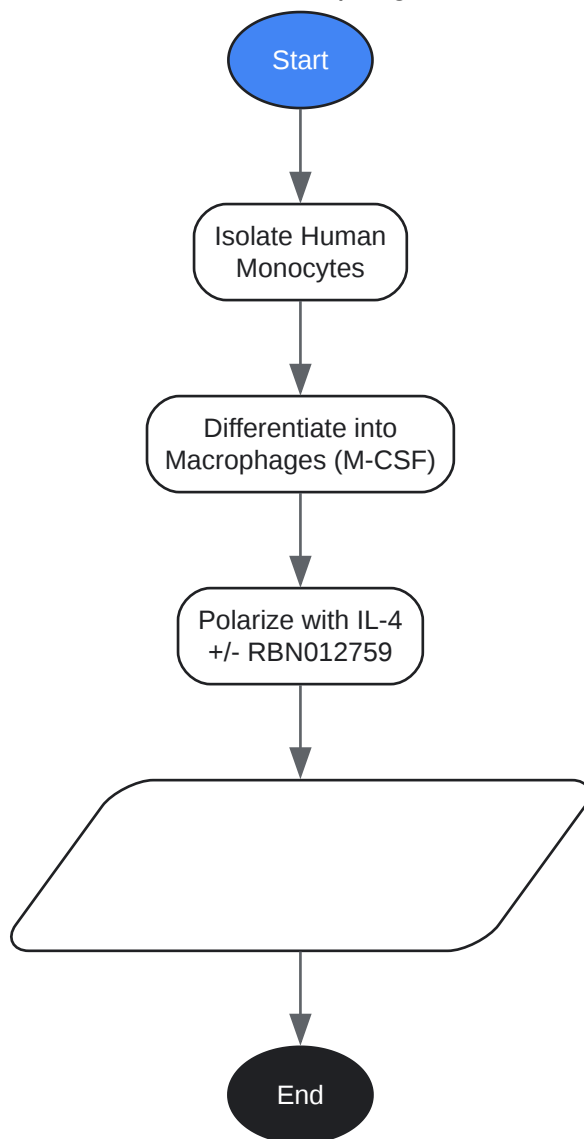
The following diagrams, generated using the DOT language, visualize the key signaling pathway affected by **RBN012759** and a typical experimental workflow.

RBN012759 Mechanism of Action

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Caption: **RBN012759** inhibits PARP14, blocking pro-tumor gene expression.

Experimental Workflow: Macrophage Polarization Assay



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Caption: Workflow for assessing **RBN012759**'s effect on macrophage polarization.

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